

The Orthogonal Approach: A Framework for Absolute Confidence

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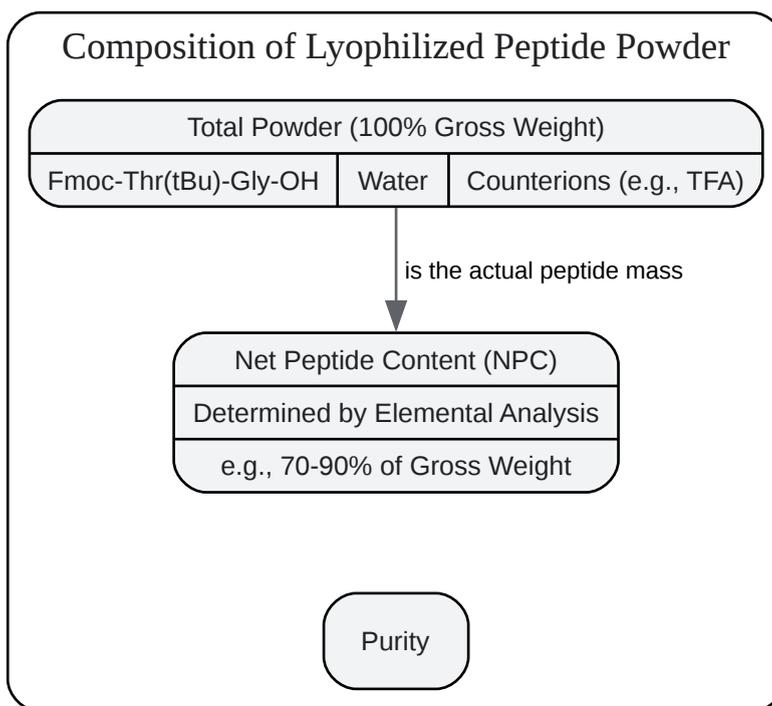
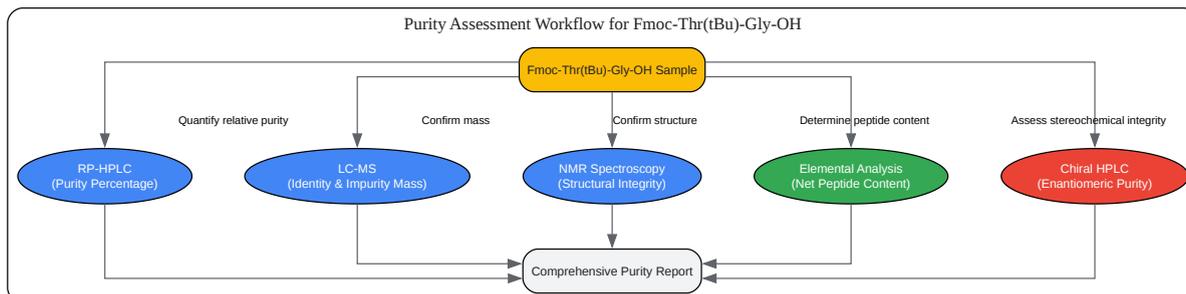
Compound of Interest

Compound Name: *Fmoc-Thr(tBu)-Gly-OH*

Cat. No.: *B1450292*

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No single analytical technique can provide a complete picture of a compound's purity. A self-validating, trustworthy assessment relies on an orthogonal approach, where multiple techniques based on different physicochemical principles are employed. Each method interrogates a different aspect of the molecule's identity and purity, and together, they build a comprehensive and reliable profile.



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Sources

- 1. almacgroup.com [almacgroup.com]
- 2. Related impurities in peptide medicines - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
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